

In-Depth Technical Guide: 1-[(Benzyloxy)carbonyl]-4-methylpiperidine-4-carboxylic acid

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Compound of Interest

Compound Name: 1-[(Benzyloxy)carbonyl]-4-methylpiperidine-4-carboxylic acid

Cat. No.: B1318966

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CAS Number: 203522-12-7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-[(Benzyloxy)carbonyl]-4-methylpiperidine-4-carboxylic acid**, a key building block in synthetic organic chemistry, particularly in the development of pharmaceutical agents. This document details its chemical and physical properties, a detailed experimental protocol for its synthesis, its applications in drug discovery, and relevant safety information.

Compound Identity and Properties

1-[(Benzyloxy)carbonyl]-4-methylpiperidine-4-carboxylic acid, also known by its synonym 1-N-Cbz-4-methylpiperidine-4-carboxylic acid, is a derivative of piperidine-4-carboxylic acid. The presence of the benzyloxycarbonyl (Cbz) protecting group on the piperidine nitrogen makes it a valuable intermediate for further chemical modifications.

Table 1: Physicochemical Properties of **1-[(Benzyloxy)carbonyl]-4-methylpiperidine-4-carboxylic acid**[\[1\]](#)

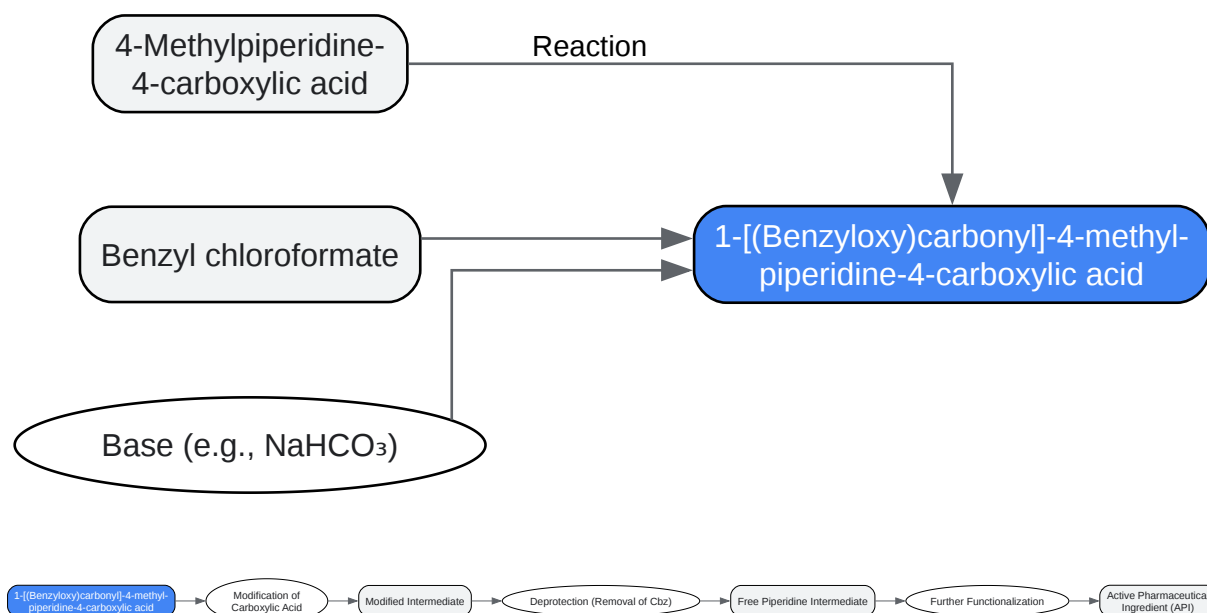
Property	Value
CAS Number	203522-12-7
Molecular Formula	C ₁₅ H ₁₉ NO ₄
Molecular Weight	277.31 g/mol
IUPAC Name	1-(benzyloxycarbonyl)-4-methylpiperidine-4-carboxylic acid
Appearance	White to off-white crystalline powder
Solubility	Soluble in methanol and other organic solvents

Synthesis

The synthesis of **1-[(Benzyloxy)carbonyl]-4-methylpiperidine-4-carboxylic acid** is typically achieved through the protection of the nitrogen atom of 4-methylpiperidine-4-carboxylic acid with a benzyloxycarbonyl (Cbz) group. This reaction is a standard procedure in peptide synthesis and organic chemistry for the protection of amines.

Synthetic Pathway

The overall synthetic transformation involves the reaction of 4-methylpiperidine-4-carboxylic acid with benzyl chloroformate in the presence of a base.



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References

- 1. 1-[(Benzyloxy)carbonyl]-4-methylpiperidine-4-carboxylic acid | $\text{C}_{15}\text{H}_{19}\text{NO}_4$ | CID 17895988 - PubChem [pubchem.ncbi.nlm.nih.gov]
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